

N6-Dimethylaminomethylidene Isoguanosine (CAS 146196-17-0): A Technical Overview

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Compound of Interest

Compound Name: *N6-Dimethylaminomethylidene
isoguanosine*

Cat. No.: *B15597604*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N6-Dimethylaminomethylidene isoguanosine is a synthetic derivative of isoguanosine, a naturally occurring isomer of guanosine. As a member of the nucleoside analog class of compounds, it holds potential for investigation in antiviral and anticancer research. This technical guide provides a comprehensive overview of its core properties, inferred synthetic methodologies, and potential biological significance, based on the established chemistry of isoguanosine derivatives and related nucleoside analogs. It is important to note that while the general characteristics can be extrapolated from related compounds, specific experimental data for **N6-Dimethylaminomethylidene isoguanosine** is limited in publicly available scientific literature.

Physicochemical Properties

Detailed experimental data for **N6-Dimethylaminomethylidene isoguanosine** is not widely reported. The following table summarizes its basic chemical properties.

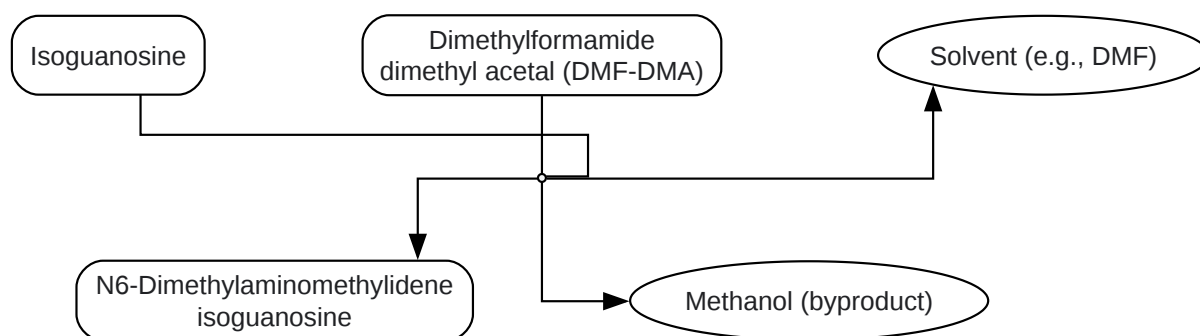
Property	Value	Source
CAS Number	146196-17-0	-
Molecular Formula	C ₁₃ H ₁₈ N ₆ O ₄	-
Molecular Weight	322.32 g/mol	-
Appearance	Likely a solid	Inferred from related nucleoside analogs
Solubility	Data not available	-
Melting Point	Data not available	-
Boiling Point	Data not available	-
Spectral Data (NMR, IR, MS)	Data not available	-

Synthesis and Mechanism

The synthesis of **N6-Dimethylaminomethylidene isoguanosine** is not explicitly detailed in the available literature. However, a probable synthetic route involves the protection of the exocyclic amino group of isoguanosine using dimethylformamide dimethyl acetal (DMF-DMA). This reagent is commonly used to form a dimethylaminomethylidene group, which serves as a protecting group for primary amines in nucleoside chemistry.

Proposed Synthetic Pathway

The reaction likely proceeds as a condensation reaction between the N6-amino group of isoguanosine and DMF-DMA. The dimethylaminomethylidene group can be subsequently removed under mild acidic or basic conditions, making it a useful protecting group in the synthesis of more complex isoguanosine derivatives.



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Caption: Proposed synthesis of **N6-Dimethylaminomethylidene isoguanosine**.

Experimental Protocol: General Procedure for N6-Amine Protection

The following is a generalized protocol for the protection of a primary amine on a nucleoside using DMF-DMA. This protocol is inferred and would require optimization for the specific synthesis of **N6-Dimethylaminomethylidene isoguanosine**.

- **Dissolution:** Dissolve isoguanosine in an appropriate anhydrous solvent, such as dimethylformamide (DMF).
- **Addition of Reagent:** Add an excess of dimethylformamide dimethyl acetal (DMF-DMA) to the solution.
- **Reaction:** Stir the reaction mixture at room temperature or with gentle heating until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- **Workup:** Remove the solvent under reduced pressure. The crude product can then be purified by a suitable method, such as column chromatography or recrystallization.

Biological Activity and Potential Applications

While specific biological data for **N6-Dimethylaminomethylidene isoguanosine** is not available, isoguanosine and its derivatives are known to possess a range of biological

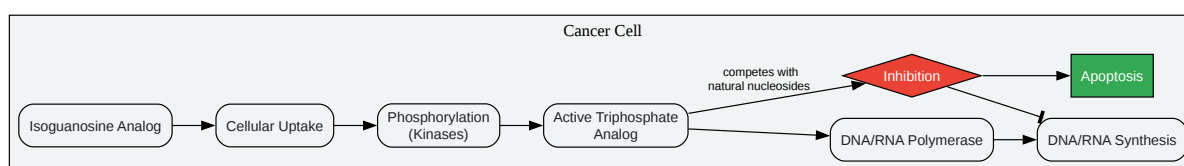
activities.

- **Antitumor Activity:** Many nucleoside analogs exhibit anticancer properties by interfering with DNA and RNA synthesis, thereby inhibiting cell proliferation. They can be incorporated into nucleic acids, leading to chain termination or dysfunction.
- **Antiviral Activity:** Nucleoside analogs are a cornerstone of antiviral therapy. They can act as competitive inhibitors or alternative substrates for viral polymerases, disrupting viral replication.

The dimethylaminomethylidene group is typically a protecting group, suggesting that **N6-Dimethylaminomethylidene isoguanosine** is likely an intermediate in the synthesis of other N6-substituted isoguanosine derivatives with potential therapeutic applications. The biological activity of the final, deprotected compounds would be of primary interest.

Hypothetical Signaling Pathway and Mechanism of Action

The presumed mechanism of action for a therapeutically active derivative of isoguanosine would likely follow the established paradigm for nucleoside analogs. After cellular uptake, the nucleoside would be phosphorylated by cellular kinases to its active triphosphate form. This triphosphate analog would then compete with the natural nucleoside triphosphates for incorporation into DNA or RNA by polymerases. This triphosphate analog would then compete with the natural nucleoside triphosphates for incorporation into DNA or RNA by polymerases.

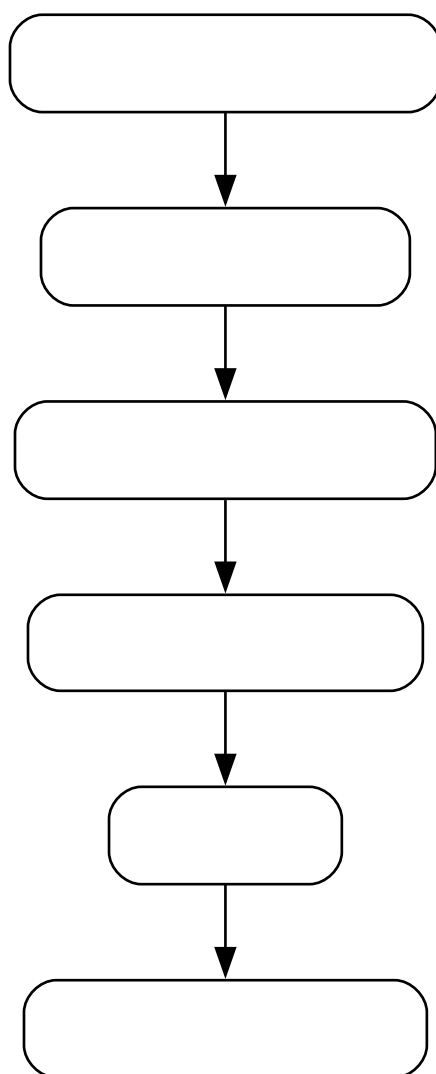


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Caption: Hypothetical mechanism of action for an isoguanosine analog.

General Experimental Workflow

The synthesis and evaluation of novel nucleoside analogs like **N6-Dimethylaminomethylidene isoguanosine** and its derivatives typically follow a structured workflow.



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Caption: General workflow for synthesis and testing of nucleoside analogs.

Conclusion

N6-Dimethylaminomethylidene isoguanosine (CAS 146196-17-0) is a derivative of isoguanosine, likely serving as a protected intermediate in the synthesis of more complex,

biologically active nucleoside analogs. While specific physicochemical and biological data for this compound are not readily available in the public domain, its properties and synthesis can be inferred from the well-established chemistry of isoguanosine and the use of DMF-DMA as a protecting group. Further research into the synthesis and biological evaluation of derivatives of this compound may yield novel therapeutic agents for the treatment of cancer and viral infections. This guide provides a foundational understanding for researchers interested in exploring the potential of this and related isoguanosine derivatives.

- To cite this document: BenchChem. [N6-Dimethylaminomethylidene Isoguanosine (CAS 146196-17-0): A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15597604#n6-dimethylaminomethylidene-isoguanosine-cas-146196-17-0-properties\]](https://www.benchchem.com/product/b15597604#n6-dimethylaminomethylidene-isoguanosine-cas-146196-17-0-properties)

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